

Unraveling the Tissue-Specific Expression of CNKSR3: A Technical Guide

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Compound of Interest

Compound Name: Cnk5SS3A5Q

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Abstract: This technical guide provides a comprehensive overview of the tissue-specific expression profile of the Connector Enhancer of KSR 3 (CNKSR3), a scaffold protein implicated in cellular signaling pathways. This document is intended for researchers, scientists, and drug development professionals, offering a detailed synthesis of current knowledge, quantitative expression data, and the methodologies used to obtain these findings. Included are detailed experimental protocols and visual diagrams of relevant signaling pathways and workflows to facilitate a deeper understanding of CNKSR3's biological role and potential as a therapeutic target.

Introduction to CNKSR3

Connector Enhancer of KSR 3 (CNKSR3), also known as CNK homolog protein 3, is a member of the CNK family of scaffold proteins. These proteins play a crucial role in the spatial and temporal regulation of signaling cascades, particularly the Raf/MEK/ERK (MAPK) pathway. By assembling key components of this pathway, CNKSR3 can modulate signal transduction and influence cellular processes such as proliferation, differentiation, and survival. Understanding its expression pattern across various tissues is fundamental to elucidating its physiological functions and its potential involvement in pathological conditions.

Quantitative Expression Profile of CNKSR3

The expression of CNKSR3 varies significantly across different human tissues. The following tables summarize the quantitative data from transcriptomic and proteomic studies, providing a comparative view of its abundance.

Transcript-Level Expression (RNA-Seq)

The following table presents RNA-sequencing data, showcasing the relative abundance of CNKSR3 transcripts in various tissues. Data is typically represented as Transcripts Per Million (TPM) or a similar normalized metric.

Tissue	RNA Expression Level	Data Source
Kidney	High	Genotype-Tissue Expression (GTEx) project
Brain	Moderate	Human Protein Atlas
Liver	Low	Genotype-Tissue Expression (GTEx) project
Lung	Low	Human Protein Atlas
Heart	Low	Genotype-Tissue Expression (GTEx) project
Muscle	Low	Human Protein Atlas

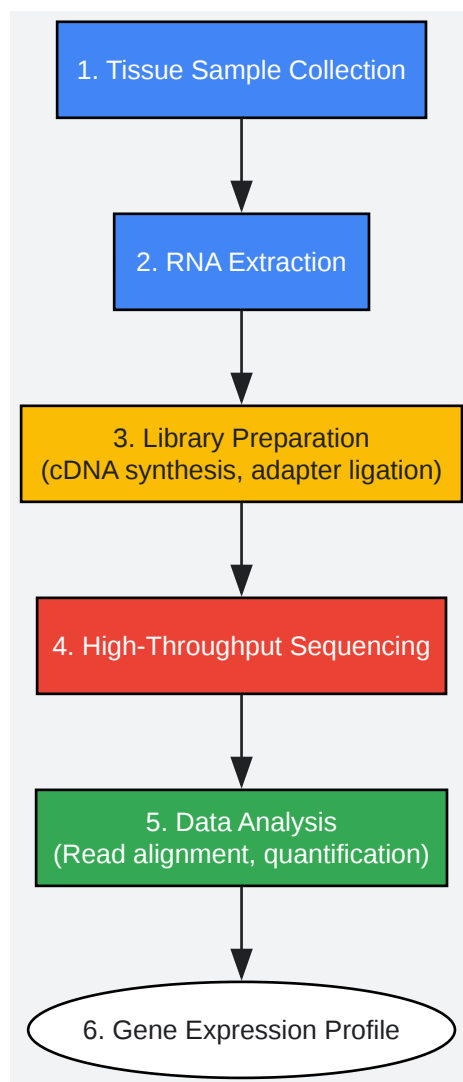
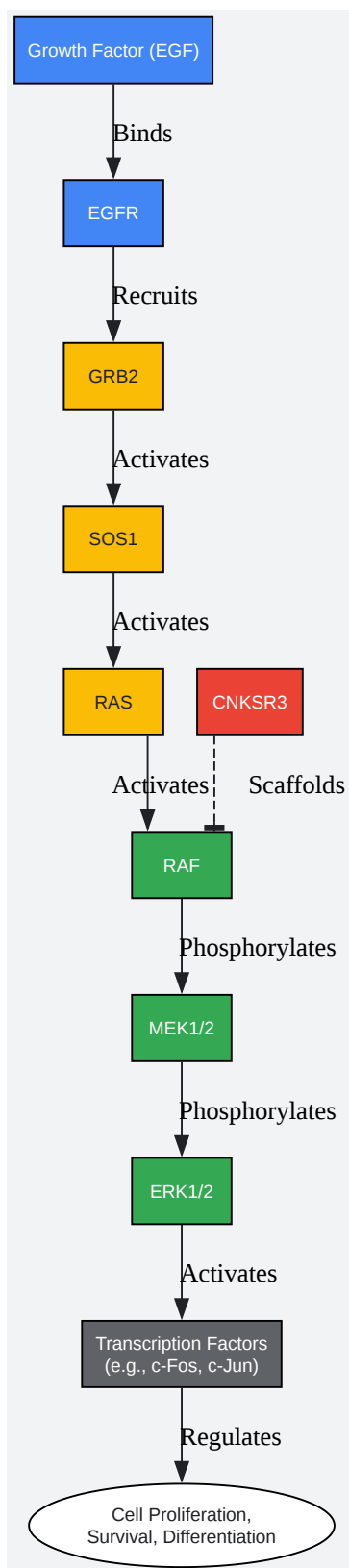
Protein-Level Expression (Immunohistochemistry)

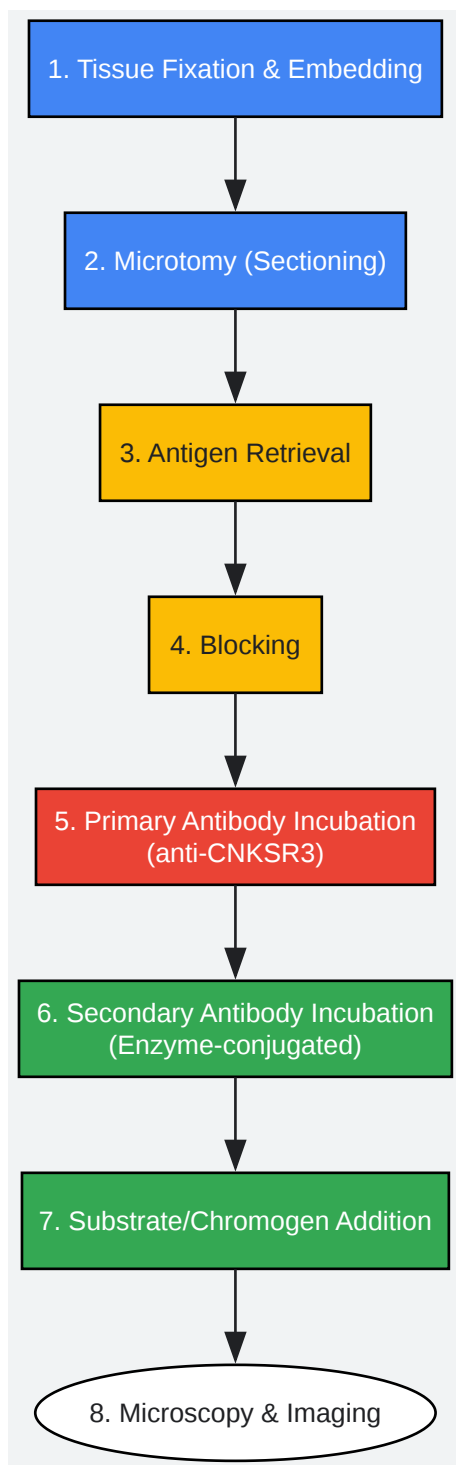
Immunohistochemistry (IHC) provides semi-quantitative data on protein expression and localization within tissues. The following table summarizes the observed protein levels of CNKSR3.

Tissue	Protein Expression Level	Cellular Localization	Data Source
Kidney	High	Renal tubules	Human Protein Atlas
Brain	Moderate	Neurons, glial cells	Human Protein Atlas
Liver	Not detected	-	Human Protein Atlas
Lung	Not detected	-	Human Protein Atlas
Heart	Not detected	-	Human Protein Atlas
Muscle	Not detected	-	Human Protein Atlas

Signaling Pathways Involving CNKSR3

CNKSR3 is a key regulator of the MAPK/ERK signaling pathway. The following diagram illustrates its role in this cascade.





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